

Handling and storage of N-Chlorodimethylamine in the lab

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Compound of Interest

Compound Name: **N-Chlorodimethylamine**

Cat. No.: **B072834**

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Technical Support Center: N-Chlorodimethylamine

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **N-Chlorodimethylamine** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is **N-Chlorodimethylamine** and what are its primary hazards?

N-Chlorodimethylamine (C_2H_6ClN) is a reactive N-chloroamine that functions as a chlorinating and oxidizing agent.^[1] Its primary hazards stem from its reactivity, volatility, and potential toxicity, although its toxicological properties have not been fully investigated.^[1] The N-Cl bond is reactive, allowing the compound to participate in chlorination and oxidation reactions.^[1] Due to its volatility (Boiling Point: $\sim 31.1^{\circ}\text{C}$), inhalation of vapors is a potential route of exposure.^[1]

Q2: What are the recommended storage conditions for **N-Chlorodimethylamine**?

N-Chlorodimethylamine should be stored in a dry, cool, and well-ventilated place in a tightly closed container.^[1] It is hygroscopic and must be protected from moisture and water.^[1] Store away from incompatible materials, especially strong oxidizing agents, acids, bases, and

reducing agents.[\[1\]](#)[\[2\]](#) To prevent degradation, it is crucial to maintain low temperatures, ideally below 5°C.[\[1\]](#)[\[3\]](#)

Q3: What Personal Protective Equipment (PPE) is required when handling **N-Chlorodimethylamine?**

Standard laboratory PPE is mandatory. This includes:

- Eye Protection: Chemical safety goggles that meet ANSI Z.87.1 or equivalent standards.[\[4\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile gloves for short-term protection). Always consult the glove manufacturer's resistance guide for specific chemicals.[\[4\]](#)
- Body Protection: A lab coat, buttoned completely.[\[4\]](#)
- Footwear: Closed-toe and closed-heel shoes.[\[4\]](#)

All handling of the neat compound or concentrated solutions should be performed inside a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#)[\[6\]](#)

Q4: How stable is **N-Chlorodimethylamine?**

The stability of **N-Chlorodimethylamine** is a significant concern.

- Thermal Stability: It is thermally sensitive and should be kept at low temperatures (below 5°C) to prevent decomposition.[\[1\]](#)[\[3\]](#)
- Photostability: The compound undergoes rapid degradation when exposed to UV light.[\[1\]](#)
- Chemical Stability: As a reactive chlorinating agent, it is incompatible with many substances. N-chloramines derived from amines can have half-lives exceeding 3 hours under certain conditions.[\[1\]](#)

Q5: What materials and substances are incompatible with **N-Chlorodimethylamine?**

Avoid contact with:

- Strong oxidizing agents[\[1\]](#)

- Strong acids and bases[[2](#)]
- Strong reducing agents[[2](#)]
- Moisture/Water[[1](#)]
- Excess heat and sources of ignition[[2](#)]

Troubleshooting Guide

Problem/Observation	Potential Cause(s)	Recommended Action(s)
Visible degradation or discoloration of the stored reagent.	Exposure to light, moisture, or elevated temperatures.	Discard the reagent following hazardous waste protocols. Ensure future storage is in a dark, dry, and refrigerated environment. Check that the container seal is intact.
Unexpected or vigorous reaction during an experiment.	Incompatibility with other reagents or solvents. Contamination of glassware. Reaction temperature too high.	Immediately cease additions and cool the reaction vessel if safe to do so. Review the experimental protocol for potential incompatibilities. Ensure all glassware is scrupulously clean and dry. Maintain strict temperature control, especially during additions.[1]
Low yield in a reaction where N-Chlorodimethylamine is a reagent.	Degradation of the N-Chlorodimethylamine stock. Sub-optimal reaction conditions.	Verify the purity/activity of the N-Chlorodimethylamine. Consider re-synthesizing or purchasing a fresh batch. Optimize reaction conditions, particularly temperature, as low temperatures are often crucial for success.[1]
Irritating odor detected in the lab.	Volatilization of the compound from an open or poorly sealed container. Small spill.	Ensure all work is being conducted in a fume hood.[5] Check that all containers are tightly sealed. Inspect the work area for any spills and clean them up immediately according to the spill protocol.

Data Presentation

Table 1: Physical and Chemical Properties of **N-Chlorodimethylamine**

Property	Value	Reference(s)
CAS Number	1585-74-6	[2][7]
Molecular Formula	C ₂ H ₆ ClN	[2][7]
Molecular Weight	79.53 g/mol	[1][7]
Boiling Point	~31.1 °C	[1]
Appearance	Volatile liquid	[1]
IUPAC Name	N-chloro-N-methylmethanamine	[2][7]

Table 2: Recommended Storage and Handling Parameters

Parameter	Recommendation	Rationale	Reference(s)
Storage Temperature	< 5°C	To prevent thermal decomposition and inhibit side reactions.	[1][3]
Atmosphere	Dry, inert atmosphere (e.g., Nitrogen, Argon)	The compound is hygroscopic and sensitive to moisture.	[1]
Light Conditions	Store in an amber or opaque container in the dark.	Susceptible to rapid degradation under UV light.	[1]
Handling Location	Inside a certified chemical fume hood.	To contain volatile and potentially hazardous vapors.	[5][6]
Incompatibilities	Segregate from strong oxidizing agents, acids, bases, and reducing agents.	To prevent violent or uncontrolled reactions.	[1][2]

Experimental Protocols

Protocol: Quenching of Residual N-Chlorodimethylamine in Solution

This protocol describes the safe neutralization of unreacted **N-Chlorodimethylamine** in a reaction mixture before workup or disposal. The procedure uses a mild reducing agent, sodium bisulfite, to reduce the reactive N-Cl bond.

Materials:

- Reaction mixture containing residual **N-Chlorodimethylamine**.
- Saturated aqueous solution of sodium bisulfite (NaHSO_3).
- Starch-iodide paper or strips.
- Appropriate reaction vessel and cooling bath (e.g., ice-water bath).

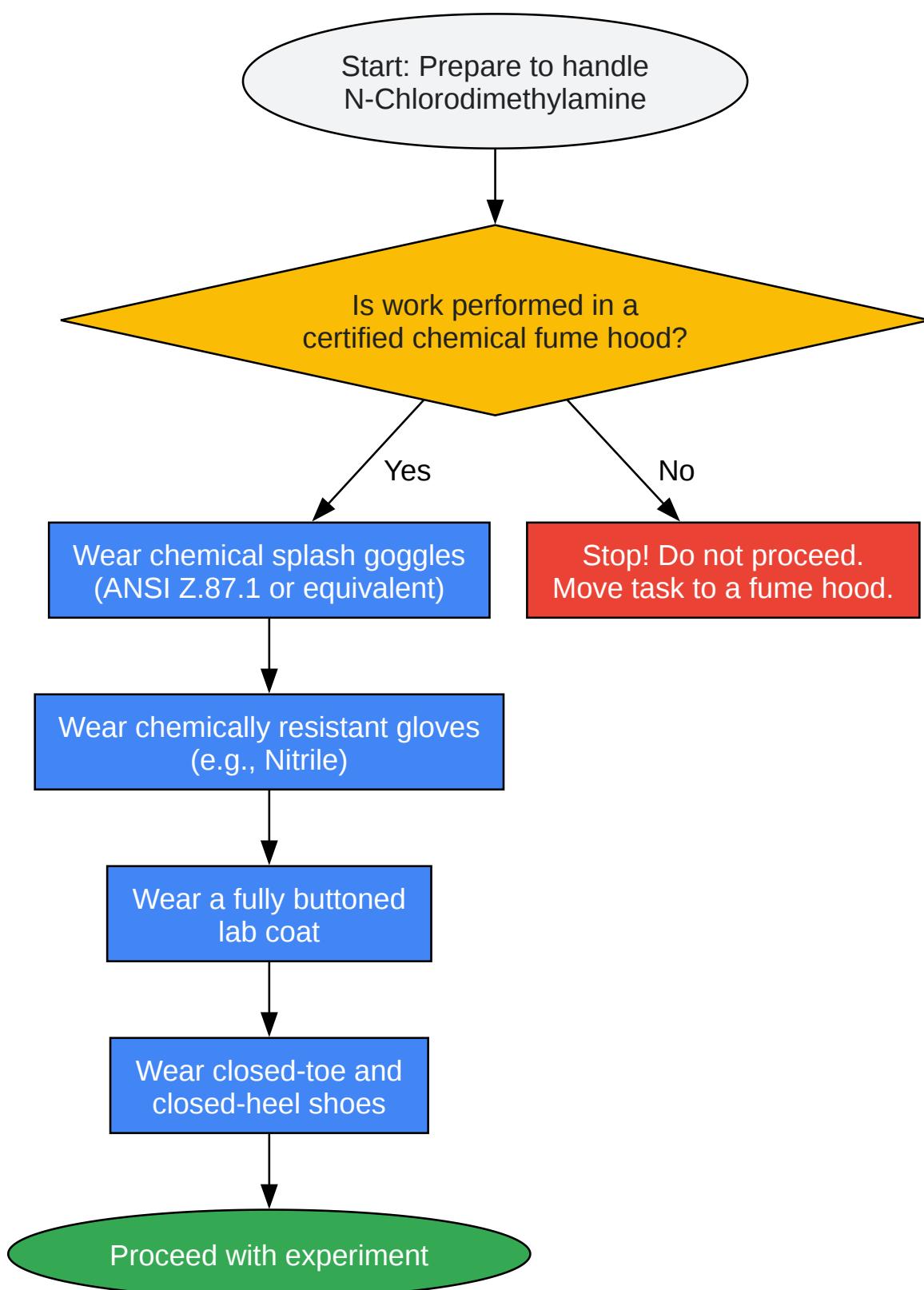
Procedure:

- Cool the Reaction Mixture: Ensure the reaction vessel containing the **N-Chlorodimethylamine** solution is cooled in an ice bath to 0-5°C. This is critical to control the exotherm of the quenching process.
- Prepare Quenching Solution: Have a saturated aqueous solution of sodium bisulfite ready.
- Slow Addition: While vigorously stirring the cooled reaction mixture, slowly add the sodium bisulfite solution dropwise via an addition funnel.
- Monitor Temperature: Carefully monitor the internal temperature of the reaction mixture. Maintain the temperature below 10°C throughout the addition. If the temperature rises, pause the addition until it cools down.
- Test for Completion: After the addition is complete, continue stirring for another 15-20 minutes at 0-5°C. To confirm the absence of the N-chloroamine, test the solution. Take a drop of the aqueous layer (if biphasic) or the reaction mixture with a glass rod and spot it

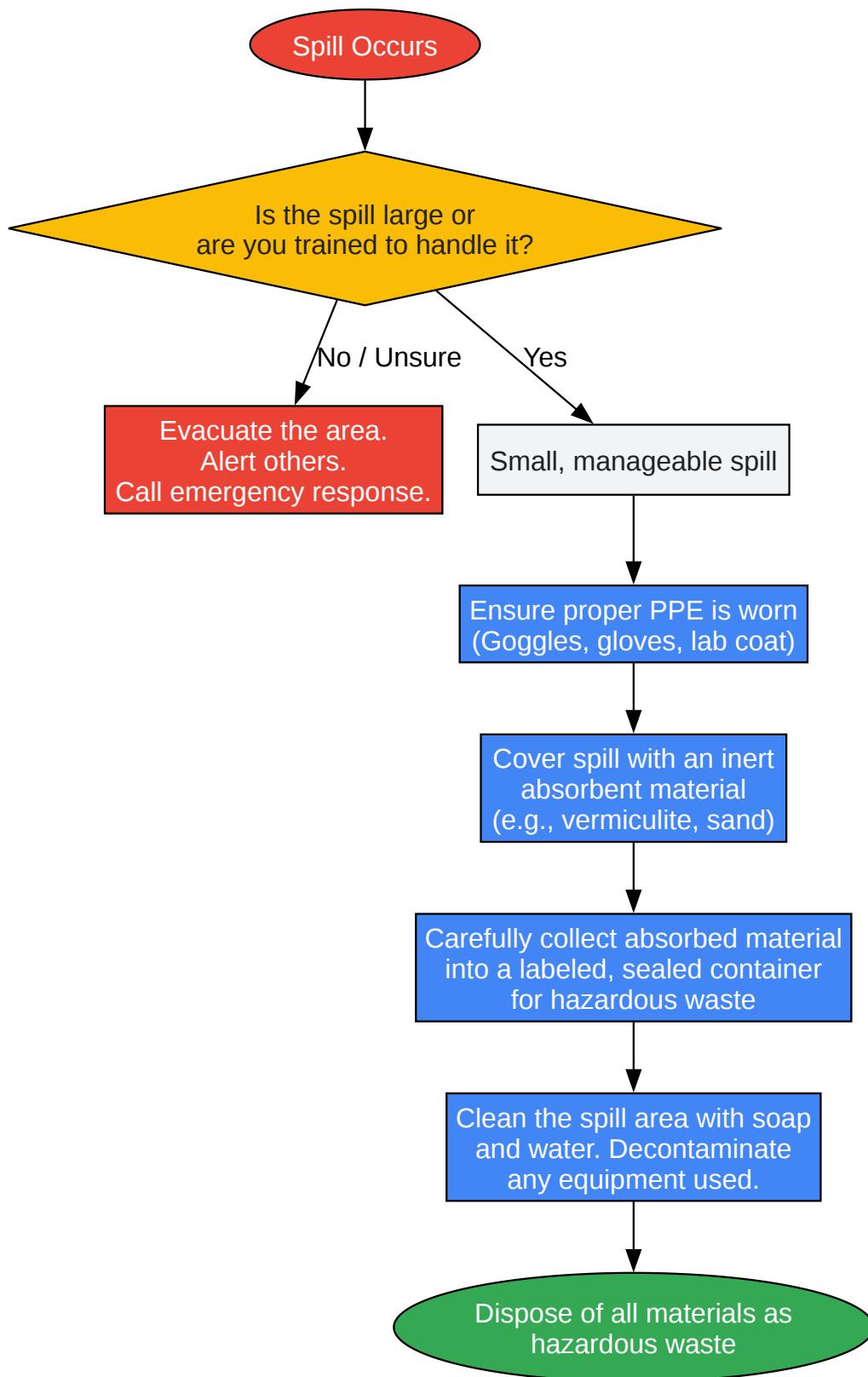
onto a strip of starch-iodide paper. The absence of a blue-black color indicates that the oxidizing agent (**N-Chlorodimethylamine**) has been completely quenched.

- Additional Quenching (if needed): If the starch-iodide test is positive, add more sodium bisulfite solution in small portions and re-test until the test is negative.
- Proceed with Workup/Disposal: Once the quench is complete (negative starch-iodide test), the reaction mixture can be safely processed through aqueous workup. The neutralized mixture should be disposed of as hazardous chemical waste according to your institution's guidelines.[\[8\]](#)[\[9\]](#)

Visualizations

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Caption: PPE selection workflow for handling **N-Chlorodimethylamine**.

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Caption: Decision tree for responding to an **N-Chlorodimethylamine** spill.

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